

Chemical Data of Related Compounds

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Cbz-O-methyl-L-ser

CAS No.: 134807-65-1

Cat. No.: S1535236

Get Quote

The table below consolidates key information for chemicals that are potential precursors or derivatives in the synthesis of your target molecule.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Key Physical Properties
N-Cbz-L-serine (Potential starting material)	1145-80-8 [1]	C ₁₁ H ₁₃ NO ₅ [1]	239.22 [1]	Melting point: 116-119 °C; Specific rotation: [α] _{20/D} +5.8° (c=2.7, AcOH) [1]
N-Cbz-L-serine methyl ester (Side-chain ester)	1676-81-9 [2]	C ₁₂ H ₁₅ NO ₅ [2]	253.25 [2]	Boiling point: 170 °C at 0.01 mmHg; Specific rotation: [α] _{20/D} -13.4° (C=0.01 g/ml MeOH); Form: Pale yellow viscous liquid or solid [2]
O-methyl-L-serine (Target compound backbone)	4219-94-7 [3]	C ₄ H ₉ NO ₃ [3]	119.12 [3]	Density: 1.195 g/cm ³ ; Boiling point: 260.6°C at 760 mmHg; Flash point: 111.4°C [3]

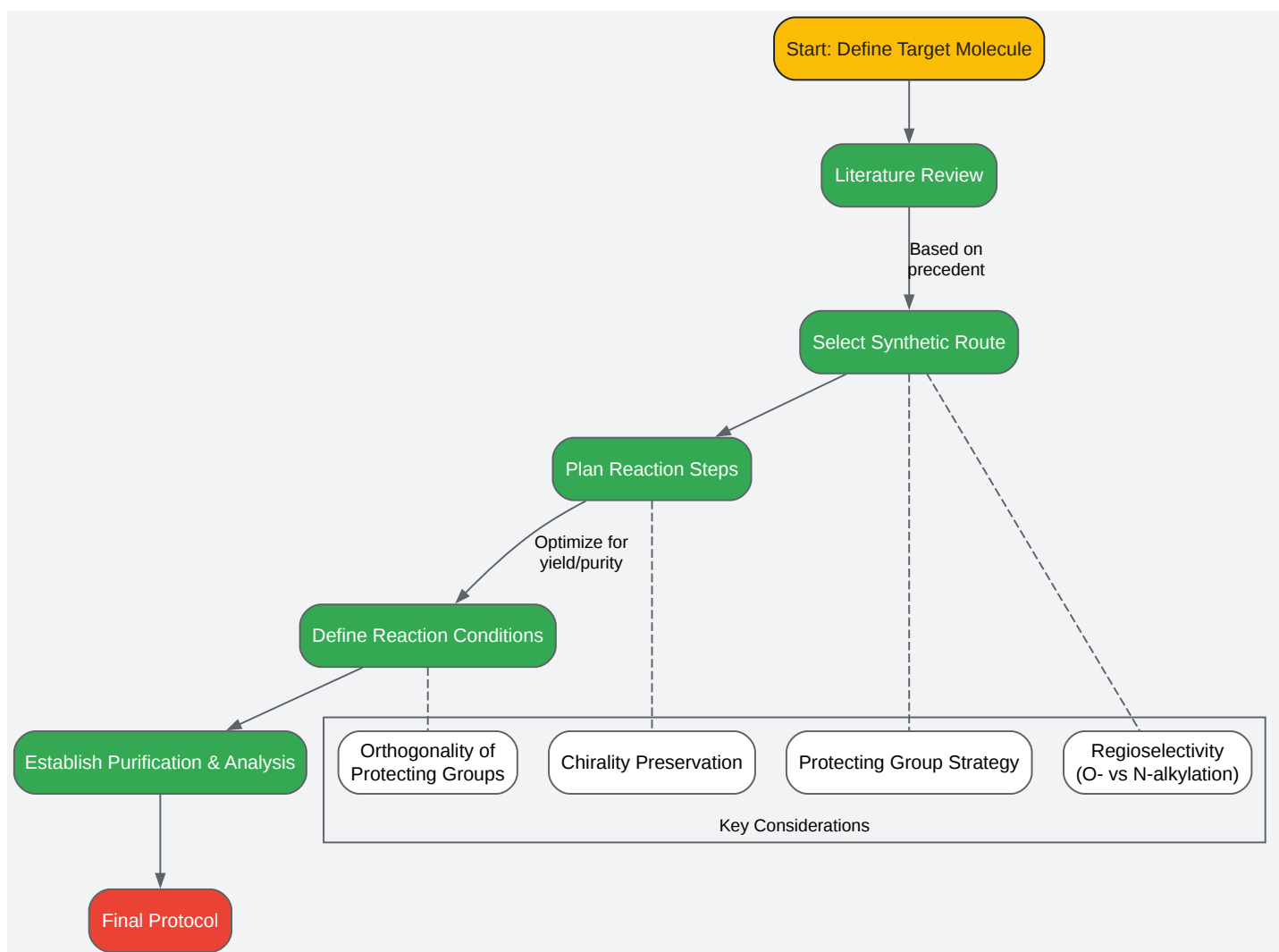
Synthesis Notes for Related Intermediates

While a direct protocol for **Cbz-O-methyl-L-serine** is unavailable, here is a published synthesis for the closely related **N-Cbz-L-serine methyl ester**, which could inform your work.

- **Synthesis of N-Cbz-L-serine methyl ester** [2]: This synthesis starts from L-serine methyl ester hydrochloride. The procedure is as follows: To a suspension of L-serine methyl ester hydrochloride (1.00 g, 6.43 mmol) in dioxane (5.00 mL), an aqueous solution of NaHCO₃ (1.62 g, 19.3 mmol in 25.7 mL water) is added. Then, a solution of benzyl chloroformate (Cbz-Cl, 1.10 mL, 7.72 mmol) in dioxane (15.0 mL) is added. The reaction is stirred at 25 °C for 5 hours. After completion, the reaction is quenched with 1M HCl, and the aqueous layer is extracted with ethyl acetate. The combined organic layers are washed with brine, dried over anhydrous Na₂SO₄, and concentrated. The crude product is purified by silica gel column chromatography (eluent: 50% ethyl acetate in hexane) to yield the title compound as a colorless oil in 92% yield [2].

Suggested Workflow for Protocol Development

Based on the information gap, I have created a diagram outlining a logical approach to develop the synthesis protocol you need.



[Click to download full resolution via product page](#)

Alternative Approaches and Next Steps

Given the lack of a direct source, you may need to derive a synthesis path. Here are some suggestions:

- **Consult Specialized Databases:** Search platforms like **SciFinder-n** or **Reaxys** using "**Cbz-O-methyl-L-serine**" and related names like "(2S)-2-[[[(Benzyloxy)carbonyl]amino]-3-methoxypropanoic acid" as these tools have more comprehensive reaction data.
- **Adapt Known Methods:** A potential route could involve selectively protecting the carboxylic acid and amine functions of O-methyl-L-serine, or alternatively, methylating the hydroxyl group of N-Cbz-L-serine. The synthesis of N-Cbz-L-serine methyl ester shown above [2] demonstrates a standard Cbz-protection step that could be relevant.
- **Review Protective Group Chemistry:** A general review of the properties and stability of the Cbz (carbobenzyloxy) protecting group can be found at Organic Chemistry Portal [4], which is useful for planning synthetic steps.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. N-Cbz-L-Serine | 1145-80-8 [chemicalbook.com]
2. N- Cbz - L - serine ester | 1676-81-9 methyl [chemicalbook.com]
3. -methylserine | CAS#:4219-94-7 | Chemsrvc O [chemsrc.com]
4. Cbz-Protected Amino Groups [organic-chemistry.org]

To cite this document: Smolecule. [Chemical Data of Related Compounds]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1535236#synthesis-of-cbz-o-methyl-l-serine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com